

# Flucetosulfuron: A Comprehensive Technical Guide to its Chemical and Physical Properties

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## Compound of Interest

Compound Name: *Flucetosulfuron*

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## Introduction

**Flucetosulfuron** is a post-emergence sulfonylurea herbicide used for the control of a wide range of broadleaf weeds and sedges in crops such as rice and cereals.[1] Its efficacy is attributed to the inhibition of the acetolactate synthase (ALS) enzyme, a critical component in the biosynthetic pathway of branched-chain amino acids in plants.[2][3] This technical guide provides an in-depth overview of the chemical and physical properties of **Flucetosulfuron**, complete with detailed experimental protocols and visual representations of its mode of action and analytical workflows.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Flucetosulfuron** are summarized in the table below. These properties are crucial for understanding its environmental fate, behavior, and formulation development.

Property	Value	Source
IUPAC Name	[1-[3-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoyl]-2-pyridinyl]-2-fluoropropyl] 2-methoxyacetate	[4]
CAS Number	412928-75-7	[4]
Molecular Formula	C18H22FN5O8S	
Molecular Weight	487.46 g/mol	
Physical State	White solid	
Melting Point	178–182 °C	
Water Solubility	114.0 mg/L (at 20 °C, pH 7)	
Vapor Pressure	<1.86 × 10 <sup>-5</sup> Pa	
Octanol-Water Partition Coefficient (log P)	1.05 (at pH 7, 20 °C)	
Dissociation Constant (pKa)	3.5 (at 20 °C)	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **Flucetosulfuron**, based on internationally recognized OECD guidelines.

### Melting Point Determination (OECD Guideline 102)

The melting point is determined using the capillary tube method with a heated metal block apparatus.

Procedure:

- A small, finely powdered sample of **Flucetosulfuron** is introduced into a glass capillary tube, which is then sealed at one end.
- The capillary tube is placed in a heating block equipped with a calibrated thermometer.

- The temperature of the block is raised at a slow, controlled rate (approximately 1-2°C per minute) near the expected melting point.
- The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.

## Water Solubility Determination (OECD Guideline 105)

The flask method is suitable for determining the water solubility of **Flucetosulfuron**.

Procedure:

- An excess amount of **Flucetosulfuron** is added to a flask containing purified water.
- The flask is agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved particles.
- The concentration of **Flucetosulfuron** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

## Vapor Pressure Determination (OECD Guideline 104)

The vapor pressure of **Flucetosulfuron** can be determined using the gas saturation method.

Procedure:

- A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through or over a sample of **Flucetosulfuron** maintained at a constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The vapor is then trapped from the gas stream using a suitable sorbent or a cold trap.
- The amount of trapped **Flucetosulfuron** is quantified by a sensitive analytical technique, such as Gas Chromatography-Mass Spectrometry (GC-MS).

- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed.

## Partition Coefficient (n-octanol/water) Determination (OECD Guideline 107)

The shake flask method is used to determine the octanol-water partition coefficient ( $\log P$ ).

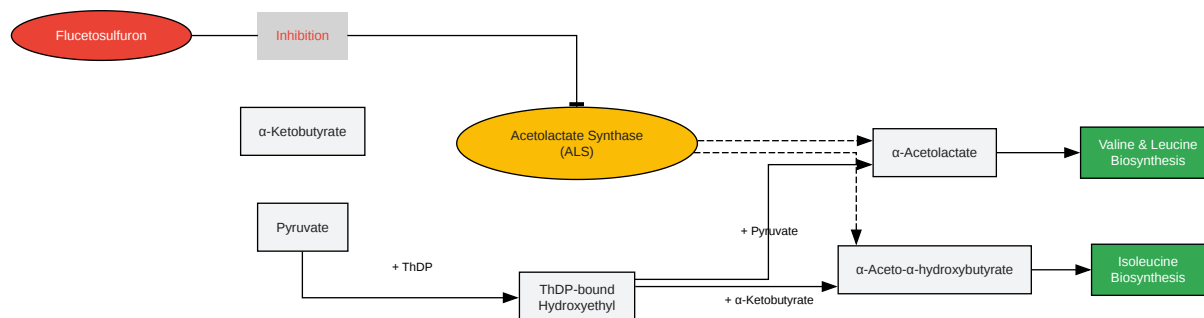
Procedure:

- A known amount of **Flucetosulfuron** is dissolved in a mixture of n-octanol and water in a separatory funnel.
- The funnel is shaken vigorously to ensure thorough mixing and partitioning of the substance between the two phases.
- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of **Flucetosulfuron** in both the n-octanol and water phases is determined by a suitable analytical method like HPLC.
- The partition coefficient ( $P$ ) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of  $P$  is reported as  $\log P$ .

## Visualizations

### Mode of Action: Inhibition of Acetolactate Synthase (ALS)

**Flucetosulfuron**, like other sulfonylurea herbicides, functions by inhibiting the acetolactate synthase (ALS) enzyme. This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants. The inhibition of ALS leads to a deficiency in these essential amino acids, ultimately causing cessation of plant cell division and growth.

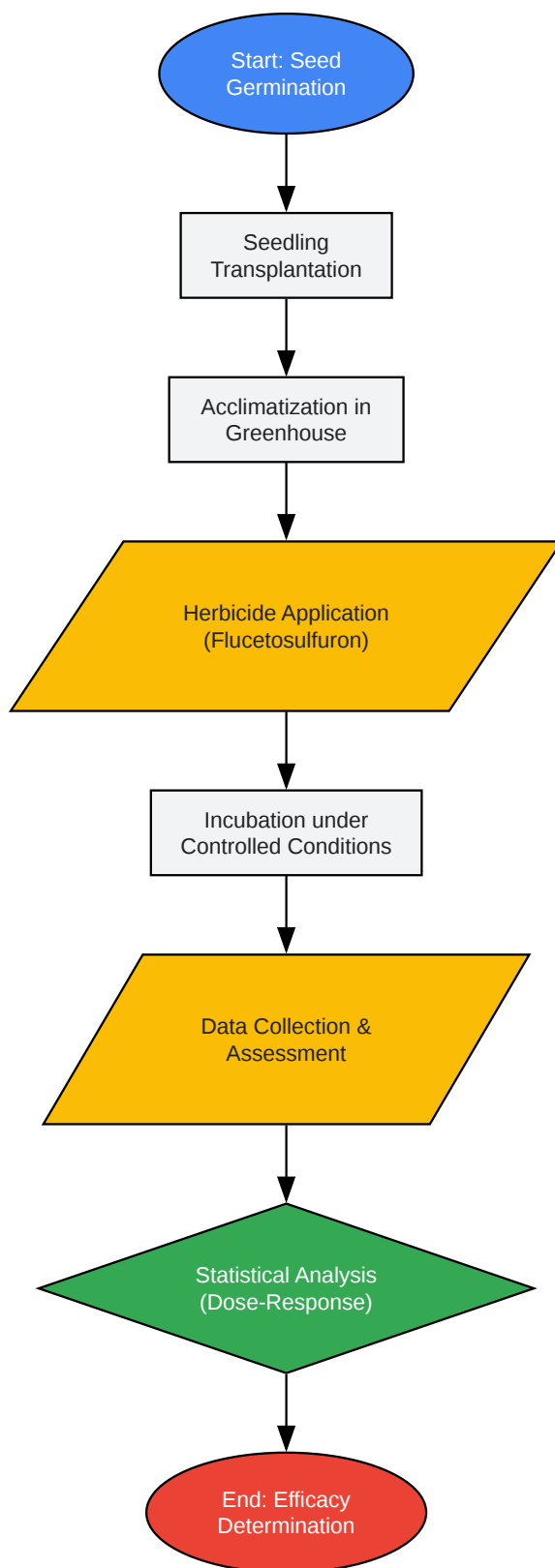


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Caption: **Flucetosulfuron** inhibits the ALS enzyme, blocking amino acid synthesis.

## Experimental Workflow: Herbicide Efficacy Bioassay

A typical workflow for assessing the herbicidal efficacy of **Flucetosulfuron** involves a whole-plant bioassay conducted under controlled greenhouse conditions. This allows for the determination of the dose-response relationship and the overall effectiveness of the herbicide on target weed species.



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Caption: Workflow for assessing the herbicidal efficacy of **Flucetosulfuron**.

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